

Technical Guide: Determination of the Melting Point of 4-Nitro-1-naphthylamine

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Compound of Interest

Compound Name: 4-Nitro-1-naphthylamine

Cat. No.: B040213

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This guide provides a comprehensive overview of the physical properties and the experimental determination of the melting point for **4-Nitro-1-naphthylamine**, targeted at researchers, scientists, and professionals in drug development.

Introduction to Melting Point Determination

The melting point of a compound is a critical physical property that provides valuable information for identification and purity assessment. It is the temperature at which a substance transitions from a solid to a liquid state.^[1] For a pure crystalline solid, the melting point is typically a sharp, well-defined temperature range of 0.5-1.0°C. The presence of impurities generally leads to a depression and broadening of the melting point range. Therefore, accurate determination of the melting point is a fundamental technique in a laboratory setting for characterizing solid organic compounds.^[2]

Physicochemical Properties of 4-Nitro-1-naphthylamine

4-Nitro-1-naphthylamine is an organic compound with the chemical formula C₁₀H₈N₂O₂.^{[3][4]} It typically appears as a light yellow to brown powder or crystal.^[4] A summary of its key physical properties is presented in the table below.

Property	Value	Source
Melting Point	190-193 °C	
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[3] [4] [5]
Molecular Weight	188.18 g/mol	[3] [5]
Appearance	Light yellow to Brown powder to crystal	[4]
CAS Number	776-34-1	[4] [5]

Experimental Protocol for Melting Point Determination

The most common method for determining the melting point of a solid organic compound is the capillary method, which can be performed using a melting point apparatus or a Thiele tube.[\[1\]](#)

Objective: To accurately determine the melting point range of a solid sample of **4-Nitro-1-naphthylamine**.

Materials:

- **4-Nitro-1-naphthylamine** sample (powdered)
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)[\[6\]](#)
- Thermometer
- Spatula
- Porous plate or watch glass[\[6\]](#)

Procedure:

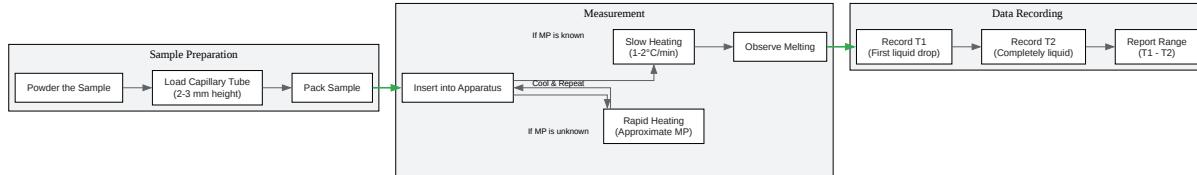
- Sample Preparation:

- Ensure the **4-Nitro-1-naphthylamine** sample is completely dry and finely powdered.[1]
- Place a small amount of the powdered sample onto a porous plate or watch glass.[6]
- Load the sample into a capillary tube by pressing the open end of the tube into the powder.[2][7] The sample should be packed to a height of 2-3 mm.[7]
- To pack the sample at the bottom of the tube, gently tap the sealed end of the capillary tube on a hard surface or drop it through a long hollow tube.[2][7]
- Apparatus Setup (Using a Melting Point Apparatus):
 - Insert the capillary tube containing the sample into the designated slot in the melting point apparatus.[1][2]
 - Ensure the thermometer is correctly placed in its well.
- Melting Point Measurement:
 - Rapid Heating (Approximate Determination): If the approximate melting point is unknown, heat the sample rapidly to get a rough estimate.[7] Allow the apparatus to cool before performing a more precise measurement.
 - Slow Heating (Accurate Determination): Heat the sample at a medium rate until the temperature is about 15-20°C below the expected melting point.[7]
 - Decrease the heating rate to approximately 1-2°C per minute as the melting point is approached.[2] This slow heating ensures thermal equilibrium between the sample, the heating block, and the thermometer.[7]
 - Record the Melting Point Range:
 - Record the temperature at which the first droplet of liquid is observed. This is the beginning of the melting range.[7] The solid may appear to glisten or shrink just before melting begins.[7]
 - Continue heating slowly and record the temperature at which the entire sample has completely melted into a transparent liquid. This is the end of the melting range.[7]

- Post-Measurement:
 - Turn off the heating apparatus and allow it to cool.
 - Dispose of the used capillary tube in the appropriate glass waste container.
 - Repeat the determination at least twice with fresh samples to ensure consistency and accuracy.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **4-Nitro-1-naphthylamine**.



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Caption: Workflow for Melting Point Determination.

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